

Application Notes and Protocols for Fosdevirine

In Vitro Antiviral Assays

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Compound of Interest

Compound Name: Fosdevirine

Cat. No.: B1673566

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Introduction

Fosdevirine (also known as GSK2248761 or IDX-899) is a potent non-nucleoside reverse transcriptase inhibitor (NNRTI) of human immunodeficiency virus type 1 (HIV-1).^{[1][2]} As an experimental antiviral agent, its in vitro characterization is crucial for understanding its efficacy, cytotoxicity, and resistance profile. These application notes provide detailed protocols for assessing the antiviral activity and cytotoxicity of **Fosdevirine** in a laboratory setting.

Mechanism of Action

Fosdevirine is a selective inhibitor of HIV-1 reverse transcriptase, a critical enzyme in the viral replication cycle.^[1] By binding to a hydrophobic pocket in the p66 subunit of the reverse transcriptase, it induces a conformational change that allosterically inhibits the enzyme's polymerase activity. This action prevents the conversion of the viral RNA genome into proviral DNA, thus halting the infection of new cells.

Data Presentation

The following tables summarize the in vitro antiviral activity of **Fosdevirine** against wild-type and resistant strains of HIV-1.

Table 1: In Vitro Antiviral Activity of **Fosdevirine** against Wild-Type HIV-1

Virus Strain	Cell Line	Assay Method	Endpoint Measurement	EC ₅₀ (μM)
HIV-1 BH10	MT-4	MTS	Inhibition of viral cytopathic effect	0.003

EC₅₀ (50% effective concentration) is the concentration of the drug that inhibits 50% of viral replication.[1]

Table 2: In Vitro Antiviral Activity of **Fosdevirine** against NNRTI-Resistant HIV-1

Virus Strain	Cell Line	Assay Method	Endpoint Measurement	EC ₅₀ (μM)
Y181C/K103N double mutant	-	-	-	0.011

Data for the Y181C/K103N mutant highlights **Fosdevirine**'s potency against strains resistant to other NNRTIs.[3][4]

Experimental Protocols

Protocol 1: Determination of Antiviral Activity (EC₅₀) using HIV-1 p24 Antigen ELISA

This protocol determines the concentration of **Fosdevirine** required to inhibit 50% of HIV-1 replication, measured by the reduction of the p24 viral antigen.

Materials:

- MT-4 cells
- HIV-1 stock (e.g., HIV-1 IIIB or NL4-3)
- **Fosdevirine**
- Complete RPMI-1640 medium (with 10% fetal bovine serum, penicillin, and streptomycin)

- 96-well cell culture plates
- HIV-1 p24 Antigen ELISA kit
- CO₂ incubator (37°C, 5% CO₂)
- Microplate reader

Procedure:

- Cell Preparation: Seed MT-4 cells in a 96-well plate at a density of 5×10^4 cells/well in 100 μ L of complete medium.
- Compound Dilution: Prepare a serial dilution of **Fosdevirine** in complete medium.
- Infection: Add 50 μ L of diluted **Fosdevirine** to the cells, followed by 50 μ L of HIV-1 stock at a predetermined multiplicity of infection (MOI). Include virus control wells (cells + virus, no drug) and cell control wells (cells only).
- Incubation: Incubate the plate for 4-5 days at 37°C in a CO₂ incubator.
- p24 Measurement: After incubation, centrifuge the plate and collect the supernatant. Measure the p24 antigen concentration in the supernatant using an HIV-1 p24 Antigen ELISA kit according to the manufacturer's instructions.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Data Analysis: Calculate the percentage of inhibition for each drug concentration relative to the virus control. Determine the EC₅₀ value by plotting the percentage of inhibition against the drug concentration and fitting the data to a dose-response curve.

Protocol 2: Determination of Cytotoxicity (CC₅₀) using MTT Assay

This protocol determines the concentration of **Fosdevirine** that reduces the viability of host cells by 50%.

Materials:

- MT-4 cells (or other appropriate host cell line)

- **Fosdevirine**

- Complete RPMI-1640 medium
- 96-well cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization buffer (e.g., 10% SDS in 0.01 M HCl)
- CO₂ incubator (37°C, 5% CO₂)
- Microplate reader

Procedure:

- Cell Seeding: Seed MT-4 cells in a 96-well plate at a density of 5×10^4 cells/well in 100 μ L of complete medium.
- Compound Addition: Prepare serial dilutions of **Fosdevirine** in complete medium and add 100 μ L to the appropriate wells. Include cell control wells (cells only, no drug).
- Incubation: Incubate the plate for the same duration as the antiviral assay (4-5 days) at 37°C in a CO₂ incubator.
- MTT Addition: Add 20 μ L of MTT solution to each well and incubate for 4 hours at 37°C.[8]
- Solubilization: Add 100 μ L of solubilization buffer to each well and incubate overnight at 37°C to dissolve the formazan crystals.[8]
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cytotoxicity for each drug concentration relative to the cell control. Determine the CC₅₀ value by plotting the percentage of cytotoxicity against the drug concentration and fitting the data to a dose-response curve.

Protocol 3: HIV-1 Reverse Transcriptase Inhibition Assay (Cell-Free)

This protocol directly measures the inhibitory effect of **Fosdevirine** on the enzymatic activity of HIV-1 reverse transcriptase.

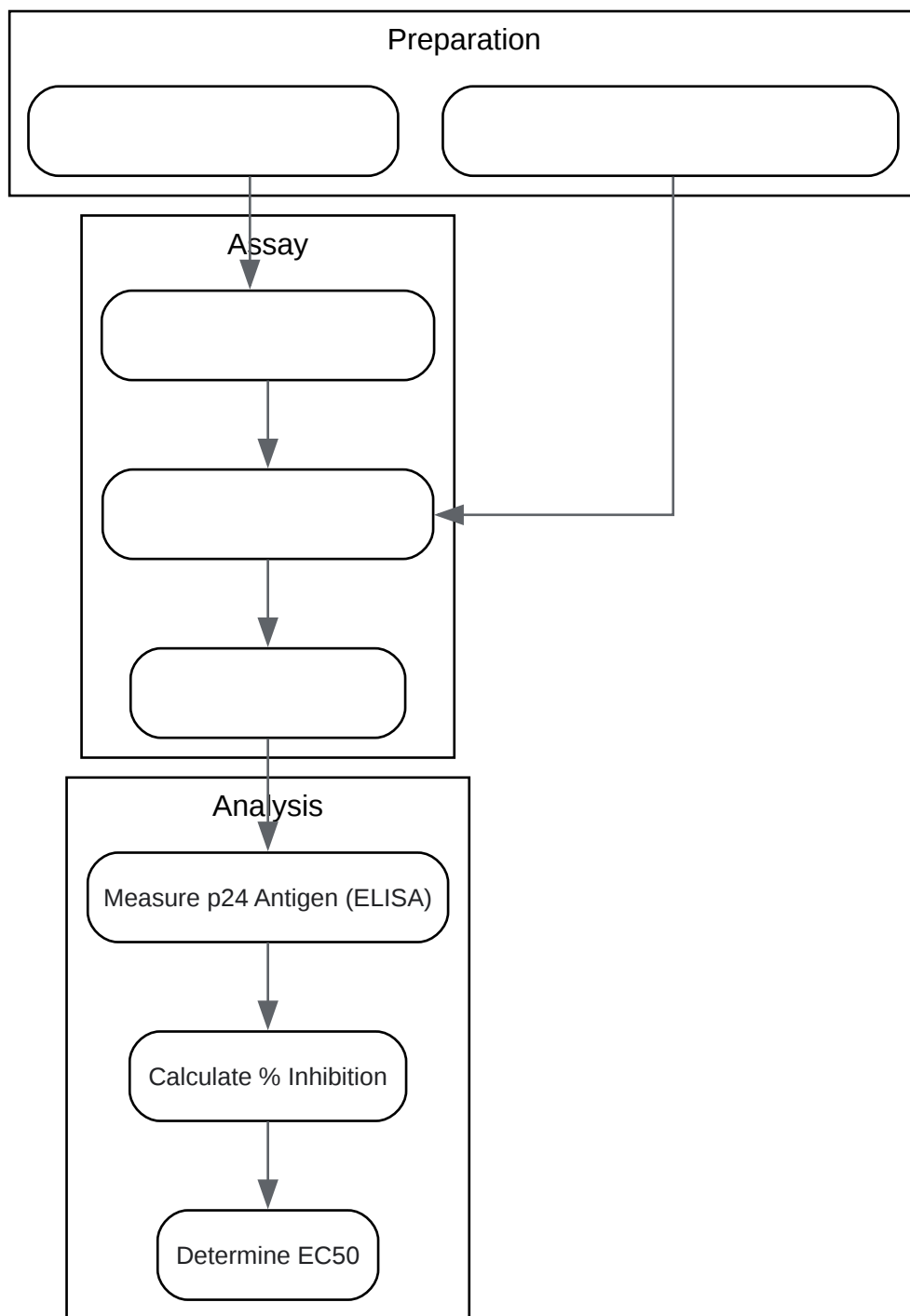
Materials:

- Recombinant HIV-1 Reverse Transcriptase (RT)
- **Fosdevirine**
- RT assay kit (containing reaction buffer, dNTPs, and a template-primer)
- 96-well plate
- Microplate reader

Procedure:

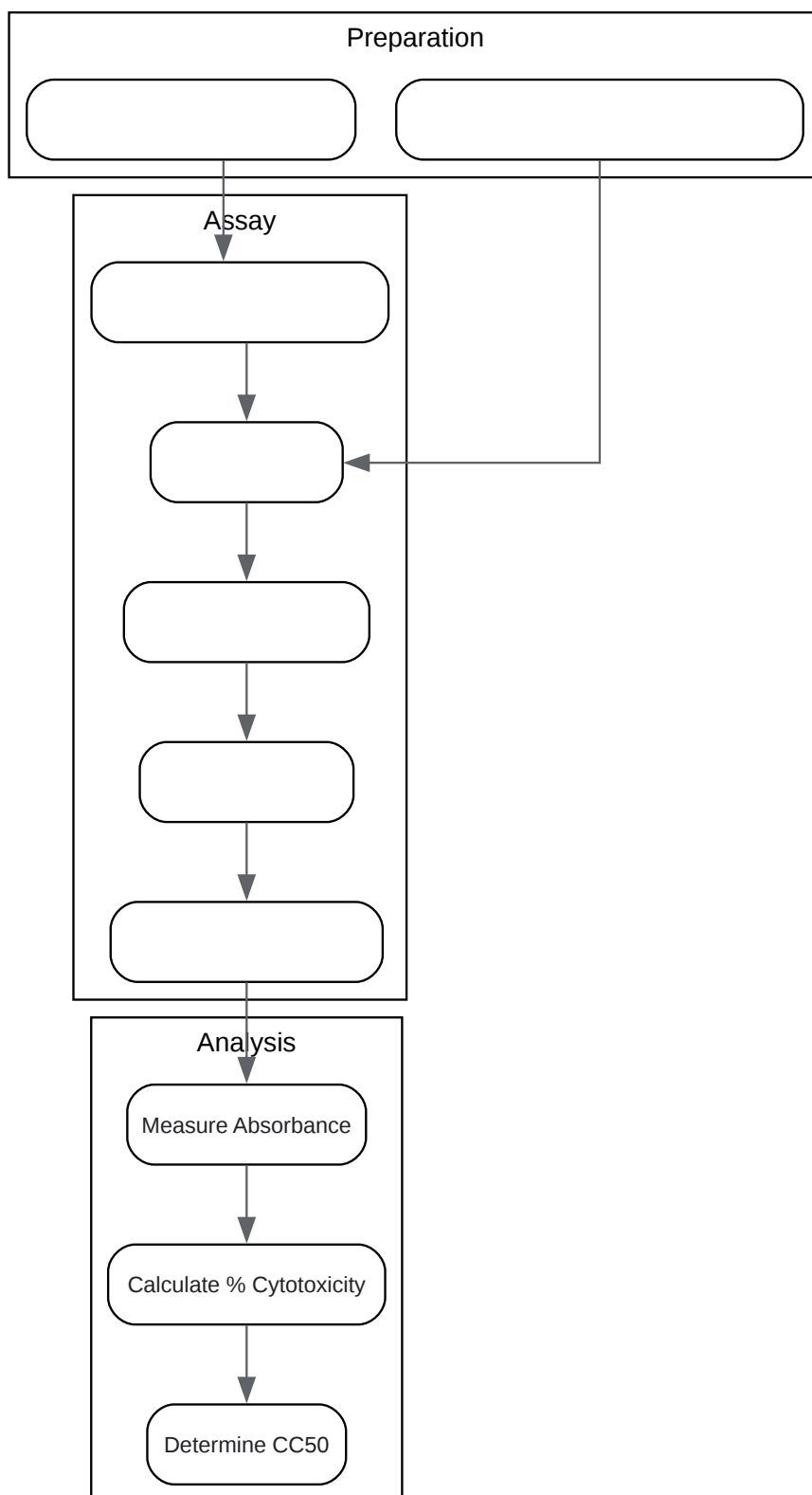
- Compound Preparation: Prepare serial dilutions of **Fosdevirine**.
- Reaction Setup: In a 96-well plate, combine the HIV-1 RT enzyme, the template-primer, and the dNTP mix in the reaction buffer as per the kit's instructions.
- Inhibition: Add the diluted **Fosdevirine** to the reaction wells. Include positive control wells (enzyme, no inhibitor) and negative control wells (no enzyme).
- Incubation: Incubate the plate at 37°C for the time specified in the kit protocol.
- Detection: Measure the RT activity using the detection method provided in the kit (e.g., colorimetric or fluorescent readout).
- Data Analysis: Calculate the percentage of RT inhibition for each **Fosdevirine** concentration relative to the positive control. Determine the IC₅₀ value (the concentration that inhibits 50% of enzyme activity) from the dose-response curve.

Visualizations



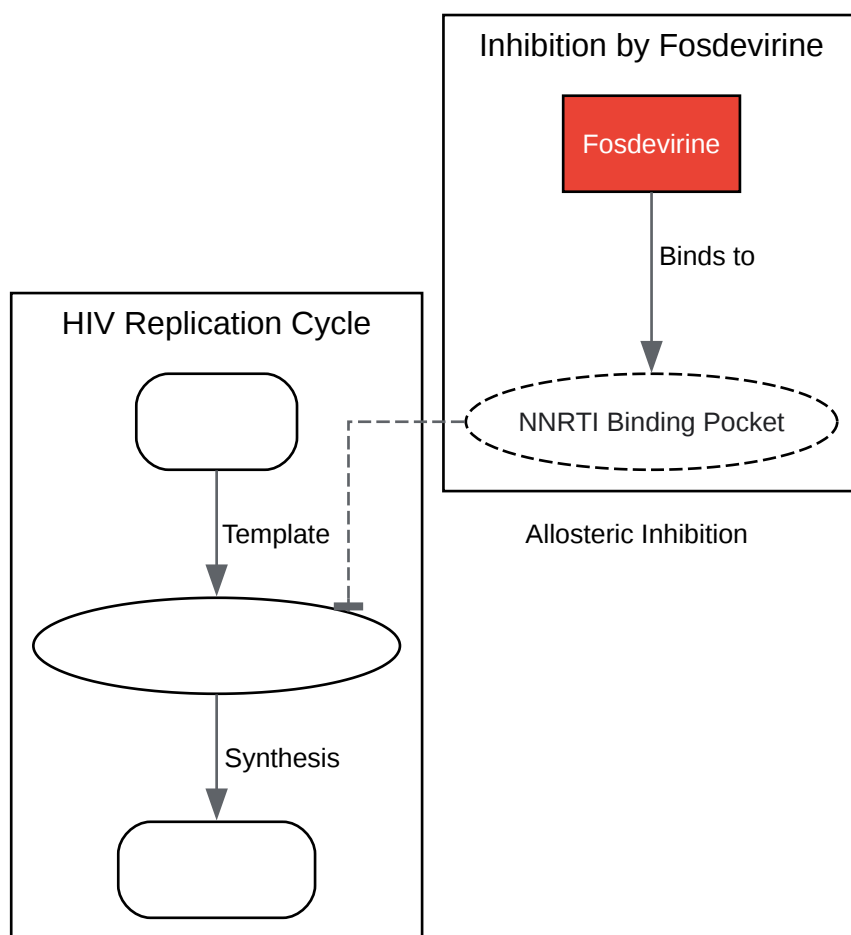
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Caption: Workflow for determining the EC₅₀ of **Fosdevirine**.



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Caption: Workflow for determining the CC₅₀ of **Fosdevirine**.



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Caption: Mechanism of action of **Fosdevirine** as an NNRTI.

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